2,3'-Difluorobenzophenone molecular structure

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Compound of Interest

Compound Name:	*2,3'-Difluorobenzophenone*
CAS No.:	*58139-11-0*
Cat. No.:	*B1329873*

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An In-depth Technical Guide to the Molecular Structure of Difluorobenzophenones

Senior Application Scientist Note: Detailed experimental and structural data for **2,3'-Difluorobenzophenone** (CAS: 58139-11-0) are not extensively available in peer-reviewed literature or spectral databases. To provide a comprehensive and technically robust guide, this document will focus on the closely related and well-characterized isomer, 2,4'-Difluorobenzophenone (CAS: 342-25-6). The principles of synthesis and structural elucidation detailed herein are directly applicable to the study of other difluorobenzophenone isomers, including the 2,3'- variant.

Introduction

The benzophenone scaffold is a ubiquitous and vital structure in medicinal chemistry and materials science, found in numerous natural products and synthetic compounds with a wide array of biological activities, including anticancer, anti-inflammatory, and antiviral properties.[1][2] The strategic incorporation of fluorine atoms into organic molecules can profoundly alter their physicochemical and biological properties, such as metabolic stability, binding affinity, and lipophilicity.[3][4] Difluorobenzophenones, therefore, represent a class of compounds with significant potential in drug discovery and the development of high-performance polymers like Polyether ether ketone (PEEK).[5][6] This guide provides an in-depth analysis of the molecular

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structure of 2,4'-Difluorobenzophenone, detailing its synthesis, structural characterization through modern spectroscopic techniques, and key applications.

Molecular Identity and Physicochemical Properties

A precise understanding of a molecule's fundamental properties is the bedrock of its application and study. 2,4'-Difluorobenzophenone is an achiral molecule with the properties summarized below.

Property	Value	Reference
Chemical Name	(2-Fluorophenyl)(4-fluorophenyl)methanone	
CAS Number	342-25-6	[7]
Molecular Formula	$C_{13}H_8F_2O$	[8]
Molecular Weight	218.20 g/mol	[8][9]
Appearance	White to off-white crystalline solid	
Melting Point	22-24 °C	[10]
Boiling Point	176-178 °C / 16 mmHg	[10]
InChIKey	LKFIWRPOVFNPKR-UHFFFAOYSA-N	[8][11]

Synthesis of 2,4'-Difluorobenzophenone

The primary and most industrially viable method for synthesizing 2,4'-Difluorobenzophenone is the Friedel-Crafts acylation.[7][12] This electrophilic aromatic substitution reaction provides a direct route to forming the carbon-carbon bond between one of the fluorinated rings and the carbonyl carbon.

Causality of Experimental Design

The choice of the Friedel-Crafts acylation is dictated by its efficiency and reliability for forming aryl ketones. The mechanism involves the generation of a highly electrophilic acylium ion,

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which then attacks the electron-rich aromatic ring.[13][14]

Key Mechanistic Steps:

- Generation of the Acylium Ion: The Lewis acid catalyst, typically anhydrous aluminum chloride ($AlCl_3$), abstracts the chloride from 2-fluorobenzoyl chloride. This forms a resonance-stabilized acylium ion, which is the key electrophile.[15][16]
- Electrophilic Attack: The π-electrons of the nucleophilic fluorobenzene ring attack the acylium ion. The fluorine atom on fluorobenzene is an ortho-, para-director; however, the para-position is sterically favored, leading to the 4'-substitution pattern.
- Rearomatization: The resulting intermediate, an arenium ion, loses a proton to restore aromaticity. The $AlCl_3$ catalyst is regenerated in the workup phase.[15]

The ketone product forms a complex with the $AlCl_3$ catalyst, necessitating the use of stoichiometric amounts of the catalyst.[13] An aqueous workup is required to break this complex and isolate the final product.

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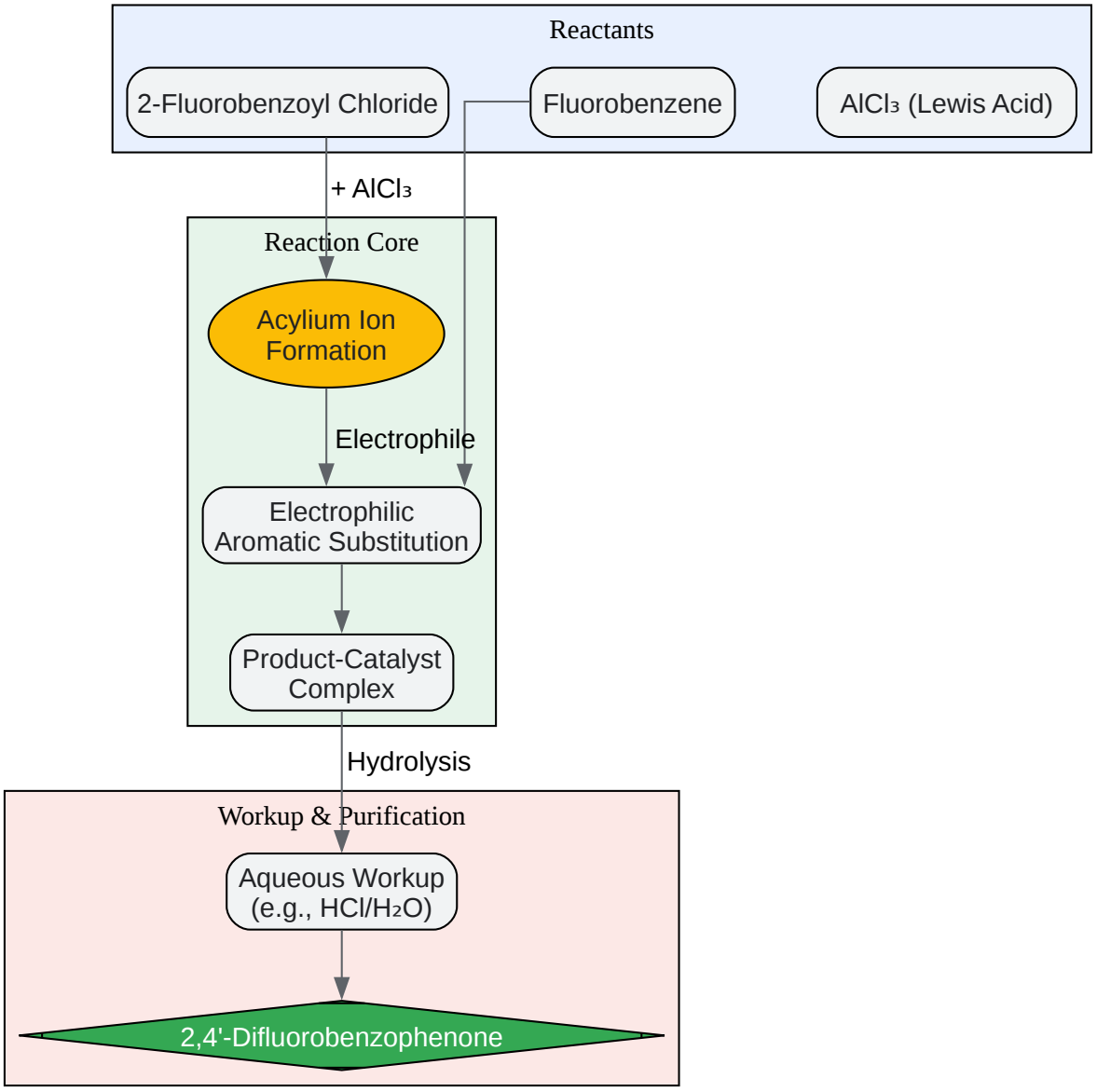

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Caption: Friedel-Crafts acylation workflow for 2,4'-Difluorobenzophenone synthesis.

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Experimental Protocol: Friedel-Crafts Acylation

This protocol is a representative method for the synthesis of 2,4'-Difluorobenzophenone.[12] [17]

- Reactor Setup: To a dried, three-necked flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet, add fluorobenzene (1.2 equivalents) and a suitable solvent (e.g., dichloromethane).
- Catalyst Addition: Cool the mixture in an ice bath to 0-5 °C. Add anhydrous aluminum chloride ($AlCl_3$) (1.1 equivalents) portion-wise, ensuring the temperature remains below 10 °C.
- Acyl Chloride Addition: Add 2-fluorobenzoyl chloride (1.0 equivalent) dropwise from the dropping funnel over 30-60 minutes, maintaining the reaction temperature at 0-5 °C.
- Reaction: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Quenching: Once the reaction is complete, slowly pour the reaction mixture into a flask containing crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- Extraction & Purification: Separate the organic layer. Wash the organic layer sequentially with water, 1 M sodium bicarbonate solution, and brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by vacuum distillation or column chromatography to yield high-purity 2,4'-Difluorobenzophenone.[17]

Structural Elucidation: A Spectroscopic Approach

Confirming the molecular structure of a synthesized compound is a critical, self-validating step in chemical research. A combination of spectroscopic techniques provides unambiguous evidence for the identity and purity of 2,4'-Difluorobenzophenone.

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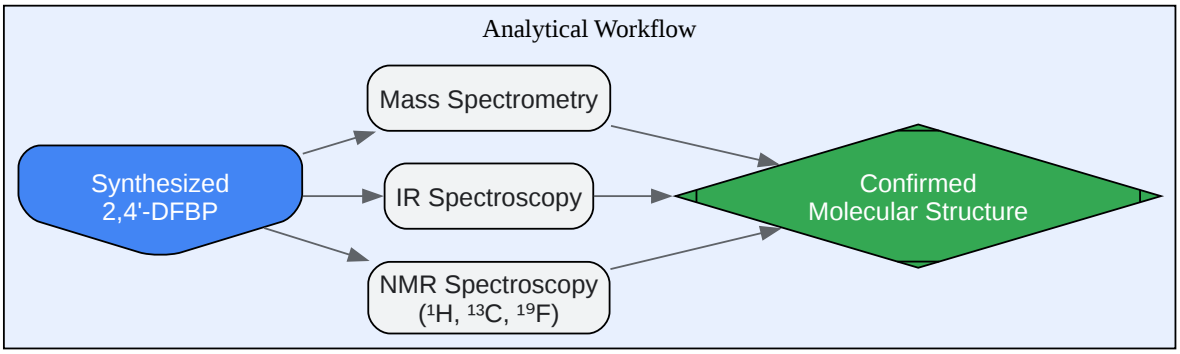

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Caption: Workflow for the structural elucidation of 2,4'-Difluorobenzophenone.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the detailed structure of organic molecules in solution. For a fluorinated compound, ^{1}H, ^{13}C, and ^{19}F NMR are all indispensable.

- ^{1}H NMR Spectroscopy: The proton NMR spectrum provides information on the number, environment, and connectivity of hydrogen atoms. For 2,4'-Difluorobenzophenone, the eight aromatic protons will appear as complex multiplets in the downfield region (typically 7.0-8.0 ppm). The asymmetry of the molecule means all eight protons are chemically non-equivalent, leading to a complex splitting pattern due to both H-H and H-F couplings.[11]

- ^{13}C NMR Spectroscopy: The ^{13}C NMR spectrum reveals the number of unique carbon environments. Due to the molecule's asymmetry, 13 distinct signals are expected (one for each carbon). A key feature is the presence of carbon-fluorine (C-F) coupling, which splits the signals of carbons near the fluorine atoms. The carbon directly bonded to fluorine (^{1}JCF) will show a large coupling constant (typically >240 Hz), while carbons two (^{2}JCF) or three (^{3}JCF) bonds away will show smaller couplings.[18] This C-F coupling is definitive proof of the fluorine atoms' positions on the aromatic rings. The carbonyl carbon (C=O) typically appears significantly downfield (~195 ppm).

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- ^{19}F NMR Spectroscopy: With a natural abundance of 100% and high sensitivity, ^{19}F NMR is highly informative.[19][20] For 2,4'-Difluorobenzophenone, two distinct signals are expected, one for each of the non-equivalent fluorine atoms. The chemical shifts of these signals are highly sensitive to their electronic environment, confirming the presence of two different fluorophenyl rings.[21]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The spectrum of 2,4'-Difluorobenzophenone is dominated by several key absorptions.[22][23]

- C=O Stretch: A strong, sharp absorption band in the region of 1660-1680 cm^{-1} is characteristic of the carbonyl group of an aryl ketone.[24] This is often the most prominent peak in the spectrum.
- C-F Stretch: Strong absorptions in the 1100-1300 cm^{-1} region are indicative of the carbon-fluorine bonds.
- Aromatic C=C Stretch: Medium to weak bands in the 1400-1600 cm^{-1} region correspond to the carbon-carbon double bond stretching within the aromatic rings.[25]
- Aromatic C-H Stretch: Peaks observed just above 3000 cm^{-1} confirm the presence of hydrogens on the aromatic rings.[25]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, further confirming its identity.[26]

- Molecular Ion Peak (M^+): In electron ionization (EI) mass spectrometry, 2,4'-Difluorobenzophenone will show a prominent molecular ion peak at an m/z (mass-to-charge ratio) of 218, corresponding to its molecular weight.[11]
- Fragmentation Pattern: The molecular ion is unstable and fragments in predictable ways.[27] Key fragments for benzophenones include the cleavage of the C-C bond adjacent to the carbonyl group, leading to the formation of acylium ions. Expected fragment ions for 2,4'-Difluorobenzophenone would include:

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- m/z 123: $[C_7H_4FO]^+$, corresponding to the 2-fluorobenzoyl or 4-fluorobenzoyl cation.[11]
- m/z 95: $[C_6H_4F]^+$, corresponding to the fluorophenyl cation, formed by the loss of the CO group from the benzoyl cation.[11][28]

Applications in Research and Industry

Difluorobenzophenones are valuable intermediates with significant applications in both materials science and medicinal chemistry.

- High-Performance Polymers: The most significant industrial application of difluorobenzophenones, particularly the 4,4'- isomer, is as a key monomer in the synthesis of polyaryletherketones (PAEKs), such as PEEK.[5][6] These polymers are prized for their exceptional thermal stability, chemical resistance, and mechanical properties, making them suitable for demanding applications in the aerospace, automotive, and medical industries.[29] The synthesis involves a nucleophilic aromatic substitution reaction where the electron-withdrawing effect of the ketone group activates the fluorine atoms as leaving groups.[29] Research has also explored the use of 2,4'- and 3,5-isomers to create PEEK analogues with modified properties, such as increased solubility or different thermal characteristics.[30]
- Medicinal Chemistry: The benzophenone core is a "privileged scaffold" in drug discovery.[1] The incorporation of fluorine can enhance a drug candidate's metabolic stability and binding interactions.[3][31] Fluorinated benzophenones have been investigated as multipotent agents for conditions like Alzheimer's disease, targeting enzymes such as β-secretase (BACE-1) and acetylcholinesterase (AChE).[1] The specific substitution pattern of the fluorine atoms can be fine-tuned to optimize biological activity and pharmacokinetic properties.

Conclusion

2,4'-Difluorobenzophenone serves as an exemplary model for understanding the molecular structure and properties of the broader class of difluorobenzophenones. Its synthesis via Friedel-Crafts acylation is a robust and well-understood process. The definitive confirmation of its asymmetric structure relies on a multi-faceted spectroscopic approach, where ^1H, ^{13}C, and particularly ^{19}F NMR, in conjunction with IR and Mass Spectrometry, provide a complete and self-validating picture of its molecular architecture. The insights gained from studying this

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molecule are pivotal for its application as a building block in the synthesis of advanced polymers and novel therapeutic agents, underscoring the critical role of fluorination in modern chemistry.

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